

# In-Depth Technical Guide: Solubility of Solvent Black 46 in Organic Solvents

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## Compound of Interest

Compound Name: Solvent Black 46

Cat. No.: B12343797

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused overview of the solubility characteristics of **Solvent Black 46**, a complex organic dye, in various organic solvents. The information is compiled to assist researchers, scientists, and professionals in drug development and other fields where this dye may be utilized.

## Core Properties of Solvent Black 46

**Solvent Black 46** is a metal complex azo dye known for its intense black coloration and good light fastness.<sup>[1][2]</sup> It is widely used in printing inks, plastics, and other industrial applications.<sup>[3][4]</sup> Its solubility in organic solvents is a critical parameter for its application and formulation. Generally, it is characterized as having excellent solubility in a wide range of organic solvents and is compatible with various resins.<sup>[4][5]</sup>

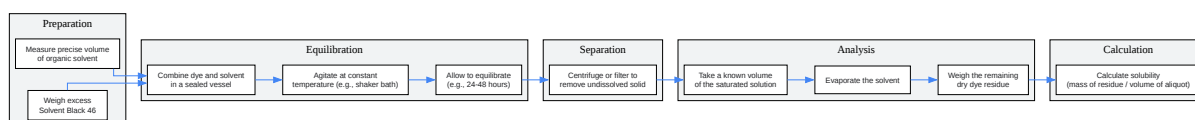
## Quantitative Solubility Data

The following table summarizes the available quantitative data on the solubility of **Solvent Black 46** in several common organic solvents. The data is compiled from various technical sources. It is important to note that the exact temperature and pressure conditions for these measurements are not consistently provided in the available literature, which may lead to variations.

Organic Solvent	Solubility (g/L)
Acetone	280[6]
Butyl Acetate	100[6]
Methylbenzene (Toluene)	10.3[6]
Dichloromethane	116.8[6]
Ethyl Alcohol	35.5[6]

## Experimental Protocol: A Generalized Approach for Solubility Determination

While specific experimental protocols for the cited data are not available in the public domain, a standard laboratory procedure for determining the solubility of a solid dye like **Solvent Black 46** in an organic solvent is outlined below. This generalized workflow illustrates the common steps involved in such a determination.



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Generalized workflow for determining the solubility of a solid in a solvent.

This diagram illustrates a common method for determining the equilibrium solubility of a compound. Key steps include preparing a supersaturated solution, allowing it to reach equilibrium at a controlled temperature, separating the undissolved solid, and then quantifying

the amount of dissolved solute in a known volume of the saturated solution. The final step involves calculating the solubility, typically expressed in grams per liter (g/L) or a similar unit.

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- To cite this document: BenchChem. [In-Depth Technical Guide: Solubility of Solvent Black 46 in Organic Solvents]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12343797#solubility-of-solvent-black-46-in-organic-solvents>]

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